

Continuous Flow Synthesis of 3'-Methoxypropiophenone: Application Notes and Protocols

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Compound of Interest

Compound Name: **3'-Methoxypropiophenone**

Cat. No.: **B1296965**

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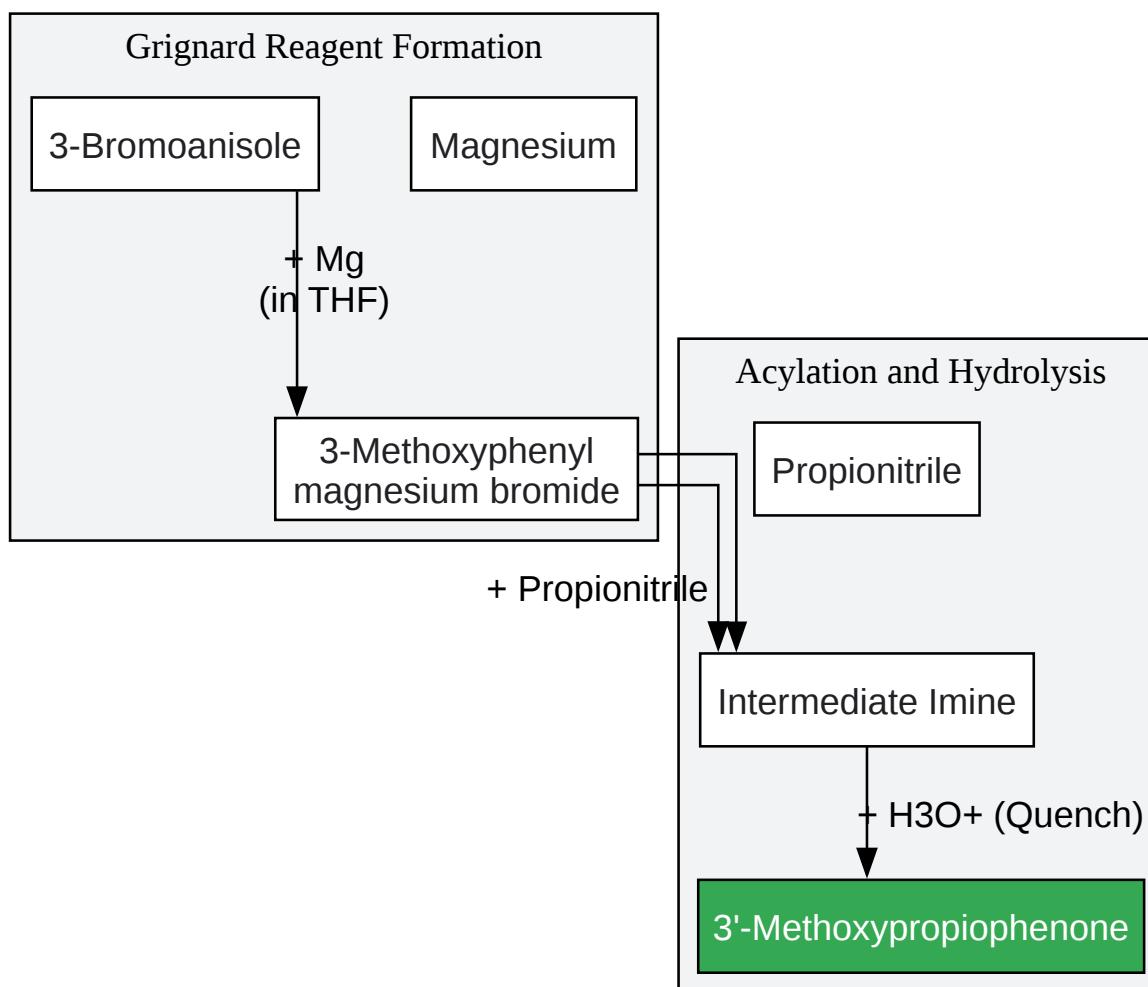
This document provides detailed application notes and protocols for the continuous flow synthesis of **3'-methoxypropiophenone**, a key intermediate in the production of various pharmaceuticals. The method outlined is based on a Grignard reaction performed in a series of continuously stirred tank reactors (CSTRs), which offers significant advantages in terms of yield and safety over traditional batch processes.

Introduction

Continuous flow chemistry is a rapidly advancing field that provides numerous benefits for chemical synthesis, including enhanced heat and mass transfer, improved safety, and greater consistency. The synthesis of **3'-methoxypropiophenone** via a Grignard reaction is an excellent candidate for this technology due to the exothermic nature of the reaction and the handling of reactive organometallic intermediates. A multi-step continuous flow process has been developed that demonstrates a significant increase in yield, achieving 84%, compared to the 50% yield from an optimized batch synthesis.^{[1][2]} This process involves the continuous generation of the Grignard reagent, its subsequent reaction with propionitrile, followed by in-line quenching, neutralization, and phase separation.

Reaction Pathway

The synthesis proceeds in two main stages within the continuous flow setup. First, 3-methoxyphenylmagnesium bromide is formed from 3-bromoanisole and magnesium. This Grignard reagent then reacts with propionitrile to form an intermediate imine, which is subsequently hydrolyzed upon quenching to yield the final product, **3'-methoxypropiophenone**.



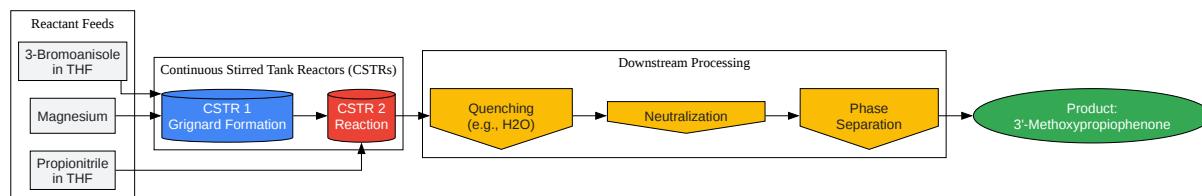
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Caption: Chemical reaction pathway for the synthesis of **3'-Methoxypropiophenone**.

Experimental Workflow

The continuous flow setup consists of a series of continuously stirred tank reactors (CSTRs). The initial CSTRs are dedicated to the formation of the Grignard reagent. The subsequent

reactor facilitates the reaction with propionitrile. The final stages of the process involve quenching the reaction mixture, followed by neutralization and phase separation to isolate the product.



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References

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- 2. pubs.acs.org [pubs.acs.org]
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